

Personal protective equipment for handling Coronaric acid methyl ester

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Compound of Interest

Compound Name: *Coronaric acid methyl ester*

Cat. No.: *B15548197*

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Essential Safety and Handling Guide for Coronaric Acid Methyl Ester

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling specialized chemical compounds like **Coronaric acid methyl ester**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to foster a secure research environment.

Chemical Identifier and Properties

Coronaric acid methyl ester is the methyl ester of Coronaric acid, a mono-unsaturated, epoxide derivative of linoleic acid. While a specific Safety Data Sheet (SDS) for **Coronaric acid methyl ester** is not readily available, safety protocols can be established based on the general characteristics of Fatty Acid Methyl Esters (FAMEs).

Property	Value	Source
Chemical Name	Coronaric Acid Methyl Ester	-
CAS Number	6084-72-6	[1]
Molecular Formula	C19H34O3	(Calculated)
Molecular Weight	310.5 g/mol	(Calculated from Coronaric Acid) [2]
Predicted logP	~6.0	(Estimated from Coronaric Acid) [2]

Hazard Identification and Personal Protective Equipment (PPE)

Based on the safety data for similar FAMEs, **Coronaric acid methyl ester** may cause skin and eye irritation.[\[2\]](#) Inhalation of vapors or mists and ingestion may also be harmful.[\[2\]](#) Therefore, appropriate personal protective equipment is crucial.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side shields or goggles	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material. Inspect gloves for integrity before use.
Skin and Body Protection	Laboratory coat	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area	A respirator with an appropriate filter may be necessary if ventilation is inadequate or if aerosols are generated.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Coronaric acid methyl ester** minimizes the risk of exposure and contamination.

- Preparation:

- Ensure a well-ventilated workspace, such as a fume hood.
- Gather all necessary equipment and reagents.
- Don the appropriate PPE as outlined in the table above.

- Handling:

- Avoid direct contact with the substance.[3]
- Use appropriate tools (e.g., spatula, pipette) for transferring the compound.
- Keep the container tightly closed when not in use.[2]

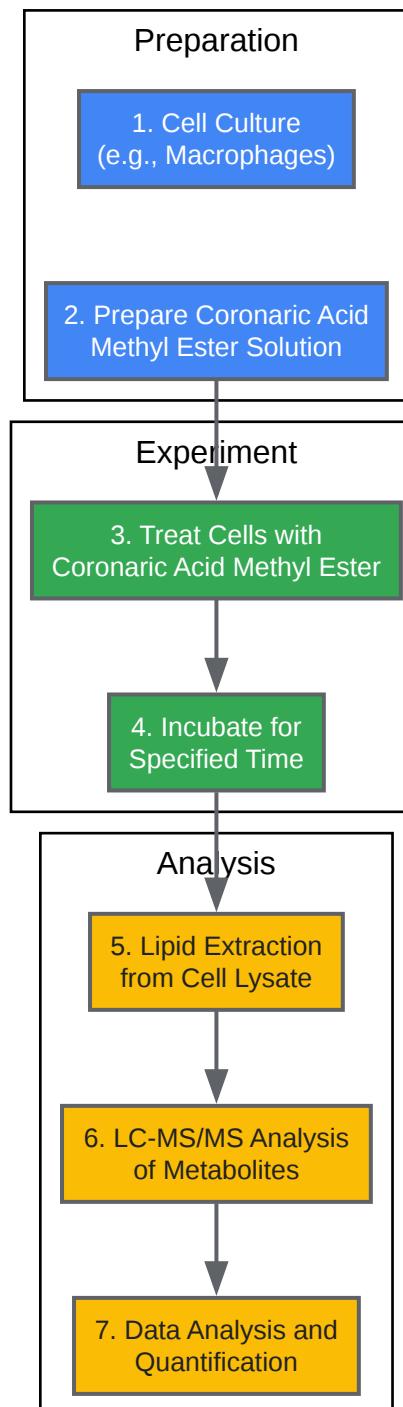
- Storage:

- Store in a cool, dry, and well-ventilated place.
- Recommended storage temperature is typically 2–8 °C for FAMEs.[1]
- Keep away from strong oxidizing agents.[2]

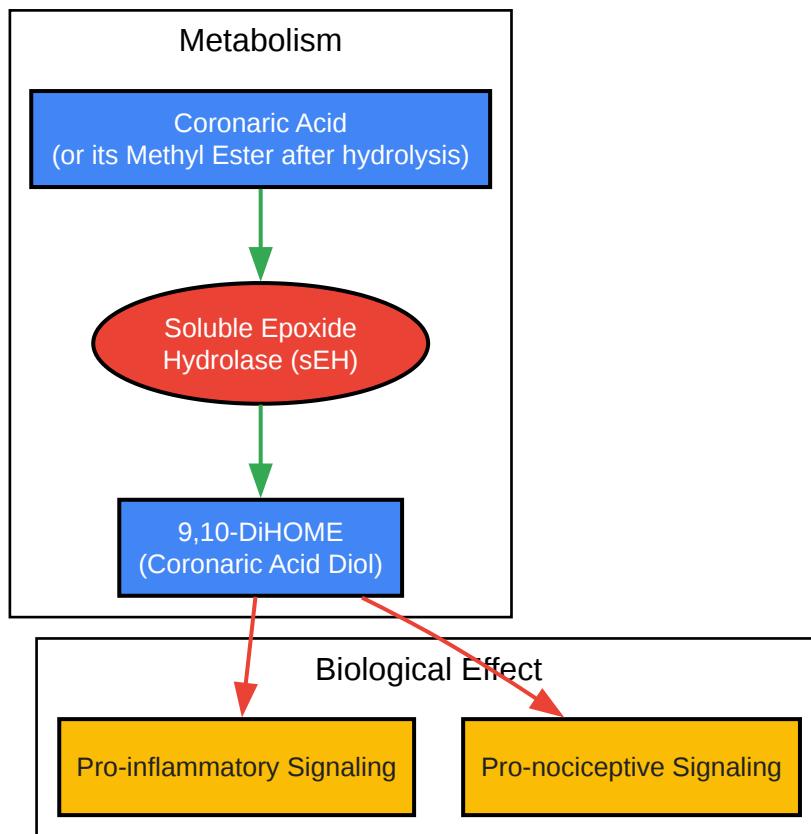
Experimental Workflow: In Vitro Analysis of Coronaric Acid Methyl Ester Metabolism

The following workflow outlines a general procedure for studying the metabolism of **Coronaric acid methyl ester** by the enzyme soluble epoxide hydrolase (sEH) in a cell-based assay.

Experimental Workflow: In Vitro Metabolism of Coroneric Acid Methyl Ester



Metabolic Pathway of Coronaric Acid and its Biological Effect

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References

- 1. Targeting the soluble epoxide hydrolase pathway as a novel therapeutic approach for the treatment of pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Soluble epoxide hydrolase maintains steady-state lipid turnover linked with autocrine signaling in peritoneal macrophages - PMC [pmc.ncbi.nlm.nih.gov]

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